The Solubility of Isocytosine: A Technical Guide

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Compound of Interest

Compound Name:	*Isocytosine*
CAS No.:	*145358-63-0*
Cat. No.:	*B1146190*

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Executive Summary & Chemical Identity

Isocytosine (2-amino-4-hydroxypyrimidine) is a non-canonical nucleobase and a structural isomer of cytosine. Its solubility profile is governed by a complex interplay of tautomeric equilibrium, crystal lattice energy, and solvent-specific hydrogen bonding.

Property	Specification
IUPAC Name	2-amino-1H-pyrimidin-4-one
CAS Number	108-53-2
Molecular Weight	111.10 g/mol
pKa Values	$pKa_1 \approx 4.0$ (N3 protonation), $pKa_2 \approx 9.5$ (deprotonation)
Dominant Tautomer	Amino-oxo (keto) form in polar solvents
Key Solubility Characteristic	Amphoteric; solubility increases significantly at pH < 3 and pH > 10.[1][2]

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Thermodynamic Solubility Landscape

Known & Estimated Solubility Data

While cytosine solubility is well-mapped (DMSO > Water > Methanol > Ethanol), **isocytosine** follows a similar but distinct trend due to the swapped positions of the exocyclic amine and carbonyl groups, which alters the crystal lattice packing density.

Table 1: Empirical & Estimated Solubility of **Isocytosine** (at 25°C)

Solvent	Solubility Category	Approx.[3][4][5][6][7][8] Conc.	Mechanistic Insight
Acetic Acid	Soluble	~50 mg/mL	Protonation of N3 disrupts crystal lattice; highly favorable solvent.
DMSO	Soluble	> 10 mg/mL	High dipole moment of DMSO stabilizes the polar amino-oxo tautomer.
Water	Slightly Soluble	~1–5 mg/mL	High crystal lattice energy limits dissolution despite H-bonding potential.
Methanol	Sparingly Soluble	< 1 mg/mL	Weaker H-bond acceptor capability compared to water/DMSO.
Ethanol	Insoluble/Sparingly	< 0.5 mg/mL*	Increasing alkyl chain length drastically reduces solubility.
Diethyl Ether	Insoluble	Negligible	Lack of H-bonding capability leads to incompatibility.

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*Values marked with an asterisk are estimated based on structural homology to cytosine and polarity trends, not direct gravimetric data.

The Tautomeric Effect

Isocytosine exists in equilibrium between the amino-oxo (keto) and amino-hydroxy (enol) forms.

- Polar Solvents (Water, DMSO): Stabilize the highly polar amino-oxo form.
- Non-Polar/Gas Phase: Favor the amino-hydroxy form.

This equilibrium creates a "moving target" for solubility; as the solid dissolves, it must re-equilibrate to the solvent's preferred tautomer ratio, often slowing the dissolution rate.

Theoretical Prediction: Hansen Solubility Parameters (HSP)

To predict solubility in novel solvents, we utilize Hansen Solubility Parameters.[8] Since experimental HSP values for **isocytosine** are not standard, we calculate them using the Hoftyzer-Van Krevelen (HVK) Group Contribution Method.

Table 2: Calculated HSP Values for **Isocytosine**

Parameter	Symbol	Value (MPa)	Description
Dispersion		17.5	Van der Waals forces (Ring structure)
Polarity		14.2	Dipole-dipole interactions (Carbonyl/Amine)
H-Bonding		22.1	Strong donor/acceptor potential
Total		31.6	

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Application: Solvents with a

close to 31.6 MPa

and high

(like Water:

, DMSO:

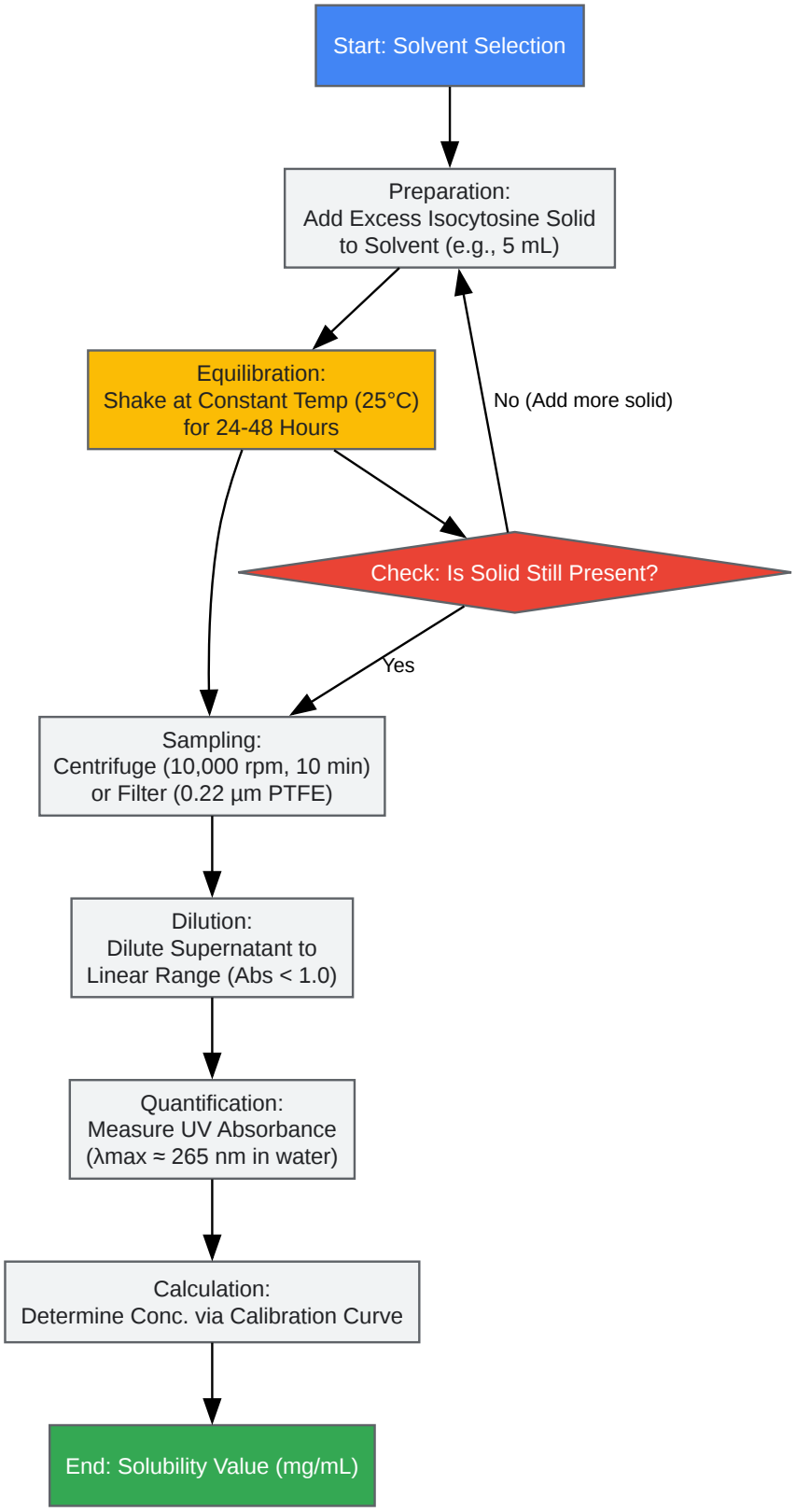
) are thermodynamically favored.

Experimental Protocol: Determination of Solubility

Objective: Accurately measure the thermodynamic equilibrium solubility of **isocytosine** in a target solvent. Method: Saturation Shake-Flask Method with UV-Vis Quantification.

Workflow Diagram

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Caption: Step-by-step workflow for the gravimetric/UV-Vis determination of **isocytosine** solubility.

Detailed Methodology

- Preparation: Add excess **isocytosine** (~50 mg) to a glass vial containing 5 mL of the solvent.
- Equilibration: Place the vial in a temperature-controlled orbital shaker (set to 25.0 ± 0.1°C). Agitate at 200 rpm for 48 hours.
  - Note: 48 hours is critical to ensure the tautomeric equilibrium has stabilized in the liquid phase.
- Separation:
  - Centrifuge the sample at 10,000 rpm for 10 minutes to pellet the undissolved solid.
  - Alternatively, filter using a syringe filter. Crucial: Use a hydrophilic filter (Nylon/PVDF) for aqueous solvents and hydrophobic (PTFE) for organic solvents. Pre-saturate the filter with 1 mL of solution to prevent drug adsorption.
- Quantification (UV-Vis):
  - Prepare a standard curve of **isocytosine** (0.001 – 0.05 mg/mL) in the same solvent.
  - Dilute the saturated supernatant gravimetrically.
  - Measure absorbance at

    (typically 260–265 nm in neutral pH).
- Calculation:

  Where

  is solubility,

  is the concentration from the curve, and

  represents dilution factors.

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Thermodynamic Modeling

To extrapolate solubility to other temperatures, use the Modified Apelblat Equation. This is the industry standard for correlating solute solubility with temperature.

- : Mole fraction solubility
- : Absolute temperature (Kelvin)
- : Empirical constants derived from regression analysis of experimental data (measured at 298K, 303K, 308K, etc.).

Why this matters: If you measure solubility at three temperatures (e.g., 25°C, 35°C, 45°C), you can solve for A, B, and C, allowing you to predict solubility at any temperature within that range (e.g., for crystallization process design).

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